

Application Notes and Protocols: Preparation of Glucocerebrosidase-IN-1 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *Glucocerebrosidase-IN-1 hydrochloride*

Cat. No.: *B15139680*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Glucocerebrosidase-IN-1 hydrochloride is a potent and selective inhibitor of the lysosomal enzyme glucocerebrosidase (GCase).^{[1][2]} It demonstrates an IC₅₀ value of 29.3 μ M and a K_i of 18.5 μ M.^{[3][4][5]} Due to its role in modulating GCase activity, this compound is a valuable tool for research into Gaucher disease (GD) and Parkinson's disease (PD).^{[1][6]} Proper preparation of a stock solution is the first critical step for ensuring reproducible and reliable results in downstream experiments. This document provides a detailed protocol for the preparation, storage, and handling of **Glucocerebrosidase-IN-1 hydrochloride** stock solutions.

Chemical and Physical Properties

A summary of the key quantitative data for Glucocerebrosidase-IN-1 and its hydrochloride salt is presented below. Researchers should always refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific information.

Property	Value	Reference
Compound Name	Glucocerebrosidase-IN-1 hydrochloride	[1]
CAS Number	2279945-77-4	[3]
Molecular Formula	C ₁₃ H ₂₇ NO ₃ · HCl	
Molecular Weight	245.36 g/mol (for free base)	[3][7]
Appearance	Solid powder	[7]
Recommended Solvent	DMSO	[3]
Storage (Solid)	-20°C for up to 3 years	[3][8]
Storage (In Solvent)	-80°C for up to 1 year	[3][8]

Note: The molecular weight of the hydrochloride salt will be slightly higher than the free base. Always use the molecular weight from the product-specific Certificate of Analysis for precise calculations.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Glucocerebrosidase-IN-1 hydrochloride** in Dimethyl Sulfoxide (DMSO).

3.1. Materials

- **Glucocerebrosidase-IN-1 hydrochloride** powder
- Anhydrous/molecular biology grade DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Sterile, precision pipettes and tips

- Vortex mixer
- (Optional) Sonicator bath

3.2. Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds.
- Handle the powder form of the compound in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information before starting.

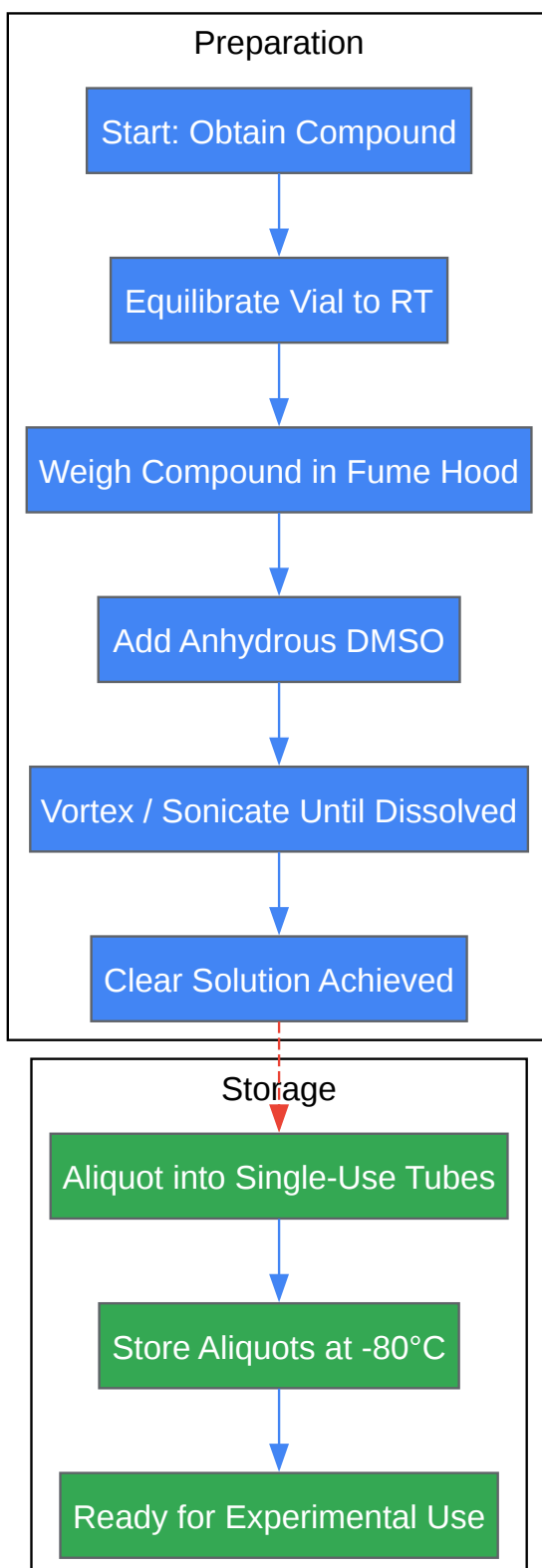
3.3. Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial of **Glucocerebrosidase-IN-1 hydrochloride** to warm to room temperature for 15-20 minutes. This prevents condensation of atmospheric moisture onto the hygroscopic powder.
- **Weighing:** In a chemical fume hood, carefully weigh out the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.45 mg of the compound (using the free base MW of 245.36 g/mol ; adjust based on the exact MW from the CoA).
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 245.36 \text{ g/mol} \times 1000 \text{ mg/g} = 2.45 \text{ mg}$
- **Dissolution:** Add the weighed powder to a sterile vial. Using a calibrated pipette, add the calculated volume of DMSO. For the example above, add 1.0 mL of DMSO.
- **Mixing:** Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, briefly sonicate the solution in a water bath to aid dissolution. Visually inspect the solution to ensure no particulates are present.

- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots upright at -80°C .[\[3\]](#)[\[8\]](#)

Visualizations

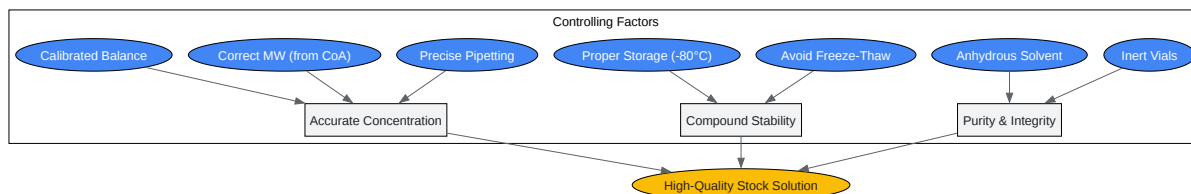
4.1. Experimental Workflow The following diagram outlines the sequential steps for preparing the stock solution.



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Caption: Workflow for preparing Glucocerebrosidase-IN-1 HCl stock solution.

4.2. Key Relationships for Solution Integrity This diagram illustrates the logical dependencies required to ensure a high-quality, reliable stock solution.



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Caption: Factors influencing the quality of the final stock solution.

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